

A Comprehensive Technical Guide to 4,4-Dimethyl-1-hexene

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Compound of Interest

Compound Name: 4,4-Dimethyl-1-hexene

CAS No.: 1647-08-1

Cat. No.: B158901

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the chemical and physical properties of **4,4-Dimethyl-1-hexene**, a key organic compound with applications in various scientific domains. Authored from the perspective of a Senior Application Scientist, this document synthesizes technical data with practical insights to support its use in research and development.

Section 1: Core Molecular Attributes

4,4-Dimethyl-1-hexene is an aliphatic hydrocarbon characterized by a six-carbon chain with a double bond at the first carbon and two methyl groups attached to the fourth carbon.

Molecular Formula and Weight

The fundamental identity of a chemical compound is encapsulated in its molecular formula and weight. These parameters are critical for stoichiometric calculations, reaction kinetics, and analytical characterization.

- Molecular Formula: C_8H_{16} [1][2]
- Molecular Weight: 112.21 g/mol [1][3]

The molecular formula, C_8H_{16} , indicates that **4,4-Dimethyl-1-hexene** is an isomer of octene. The placement of the double bond and the methyl groups, however, imparts distinct chemical

and physical properties.

Chemical Structure and Nomenclature

The structural arrangement of atoms within a molecule dictates its reactivity and physical behavior. Understanding the precise structure is paramount for predicting its interactions in a biological or chemical system.

- IUPAC Name: 4,4-dimethylhex-1-ene[1]
- Synonyms: 1-Hexene, 4,4-dimethyl-[1]
- SMILES: CCC(C)(C)CC=C[1]
- InChI: InChI=1S/C8H16/c1-5-7-8(3,4)6-2/h5H,1,6-7H2,2-4H3[1]

The IUPAC name provides a systematic and unambiguous description of the molecule's connectivity. The SMILES and InChI strings offer machine-readable formats for computational chemistry applications.

Section 2: Physicochemical Properties and Data

A thorough understanding of a compound's physicochemical properties is essential for its practical application, including purification, formulation, and safety handling.

Tabulated Physicochemical Data

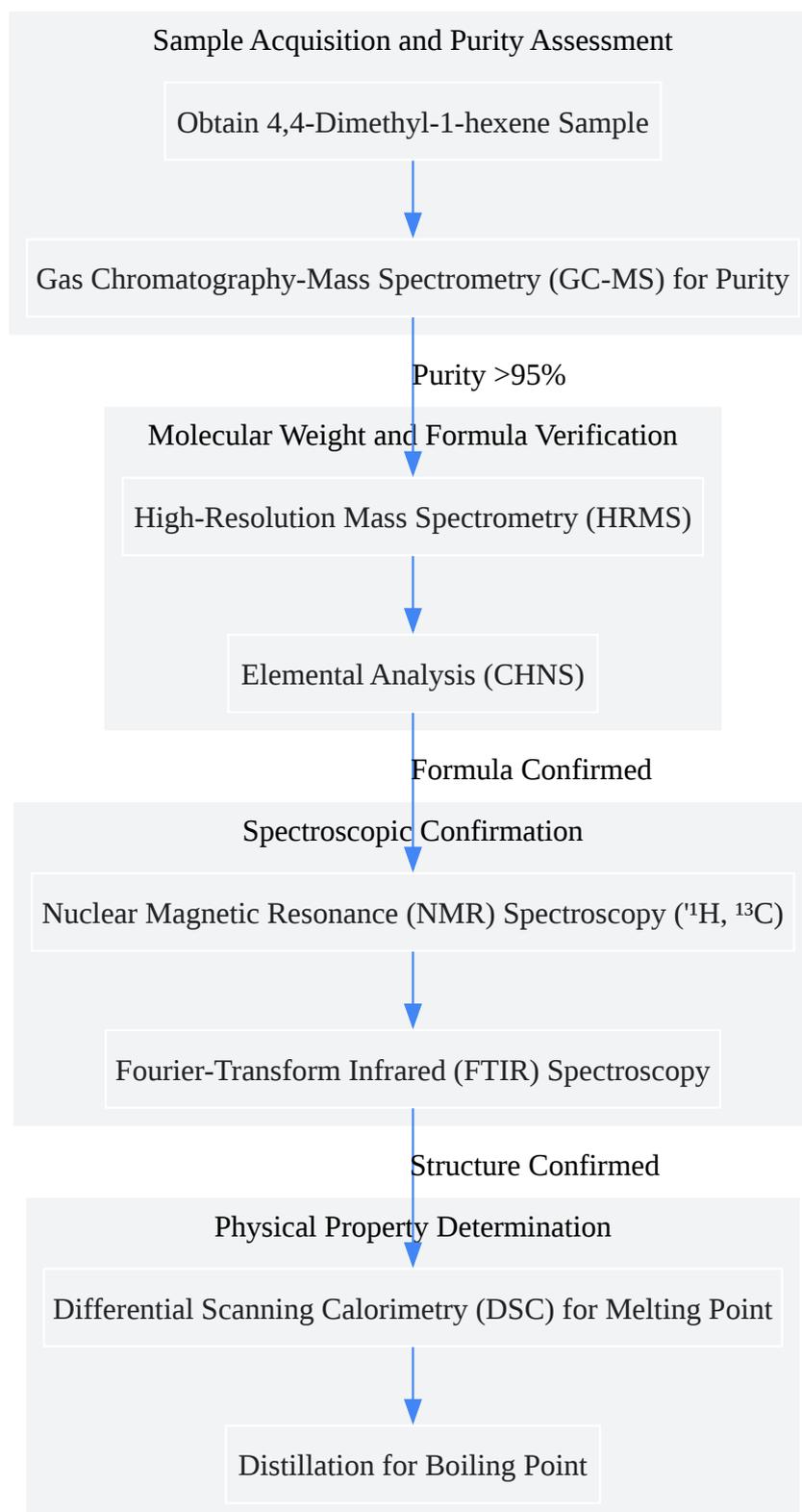
Property	Value	Source
Molecular Weight	112.21 g/mol	PubChem[1]
Molecular Formula	C ₈ H ₁₆	PubChem[1]
Boiling Point	375.89 K	Cheméo[3]
Melting Point	180.58 K	Cheméo[3]
Density	Data not readily available	
Vapor Pressure	1.33 kPa at 277.96 K	Cheméo[3]

Note: The provided boiling and melting points are from computational estimations (Joback method) and should be used as a guide. Experimental validation is recommended for critical applications.

Section 3: Experimental Protocols and Workflows

The accurate determination of a compound's properties relies on robust experimental methodologies. This section outlines a standard workflow for characterizing a sample of **4,4-Dimethyl-1-hexene**.

Workflow for Physicochemical Characterization



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Caption: Experimental workflow for the comprehensive characterization of **4,4-Dimethyl-1-hexene**.

Step-by-Step Protocol: Molecular Weight Verification by Mass Spectrometry

- **Sample Preparation:** Prepare a dilute solution of **4,4-Dimethyl-1-hexene** in a volatile organic solvent (e.g., hexane or dichloromethane) at a concentration of approximately 1 mg/mL.
- **Instrumentation:** Utilize a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source (e.g., electron ionization for GC-MS or electrospray ionization for direct infusion).
- **Data Acquisition:** Acquire the mass spectrum over a relevant mass-to-charge (m/z) range. For **4,4-Dimethyl-1-hexene**, a range of m/z 50-200 is appropriate.
- **Data Analysis:**
 - Identify the molecular ion peak ($[M]^+$ or $[M+H]^+$).
 - Determine the accurate mass of this peak to at least four decimal places.
 - Compare the experimentally determined accurate mass with the theoretical exact mass calculated for the molecular formula C_8H_{16} . The theoretical monoisotopic mass is 112.1252 u.^[1] A close correlation between the experimental and theoretical masses confirms the molecular formula.

Section 4: Logical Relationships in Chemical Identification

The process of identifying an unknown compound is a logical progression of experiments, where each result informs the next step.



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Caption: Logical flow for the definitive identification of an organic compound.

References

- PubChem. **4,4-Dimethyl-1-hexene**. National Center for Biotechnology Information. [\[Link\]](#)
- Cheméo. Chemical Properties of **4,4-Dimethyl-1-hexene** (CAS 1647-08-1). [\[Link\]](#)
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Sources

- 1. [4,4-Dimethyl-1-hexene | C8H16 | CID 137136 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [PubChemLite - 4,4-dimethyl-1-hexene \(C8H16\) \[pubchemlite.lcsb.uni.lu\]](#)
- 3. [4,4-Dimethyl-1-hexene \(CAS 1647-08-1\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
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